

Application Notes and Protocols for the Analytical Detection of CDKL5

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the detection and characterization of Cyclin-Dependent Kinase-Like 5 (CDKL5), a serine/threonine protein kinase critical for neurodevelopment. Accurate and reliable detection of CDKL5 protein levels and activity is essential for understanding its physiological roles, investigating the pathophysiology of CDKL5 Deficiency Disorder (CDD), and for the development of potential therapeutic interventions.

Introduction to CDKL5 Detection Methods

A variety of analytical methods can be employed to study CDKL5. The choice of method depends on the specific research question, whether it is to quantify the total protein, assess its kinase activity, or identify its downstream targets. This document outlines four key analytical approaches:

- Enzyme-Linked Immunosorbent Assay (ELISA): For the quantitative measurement of total CDKL5 protein in biological samples.
- Western Blotting: For the semi-quantitative detection of CDKL5 protein and its isoforms.
- Phos-tag[™] SDS-PAGE: A specialized electrophoresis technique to detect the autophosphorylation of CDKL5 as a measure of its kinase activity.



- In Vitro Kinase Assay: To directly measure the catalytic activity of CDKL5 by assessing the phosphorylation of a specific substrate.
- Phosphoproteomics: For the large-scale identification of CDKL5 substrates and the characterization of its signaling pathways.

Quantitative Data Summary

The following tables summarize key quantitative parameters for various commercially available kits and reagents for CDKL5 detection.

Table 1: Comparison of Commercial CDKL5 ELISA Kits

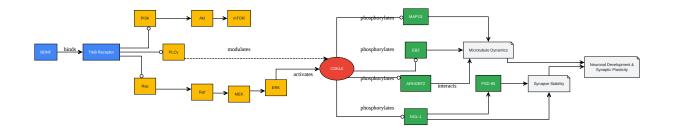
Parameter	Human CDKL5 ELISA Kit 1[1][2]	Human CDKL5 ELISA Kit 2[3]	
Assay Type	Sandwich ELISA	Competitive ELISA	
Sample Types	Tissue homogenates, cell lysates, other biological fluids	Serum, plasma, cell culture supernatants, body fluid, tissue homogenate	
Detection Range	0.156 ng/mL - 10 ng/mL	Theoretical	
Sensitivity	< 0.09 ng/mL	1.0 pg/mL	
Assay Time	Not specified	1.5 hours	

Table 2: Recommended Antibody Dilutions for CDKL5 Western Blotting



Antibody	Application	Recommended Dilution	Observed Molecular Weight
Rabbit Polyclonal anti- CDKL5	Western Blot	1:500 - 1:2000	100-110 kDa
Rabbit Polyclonal anti- CDKL5	Western Blot	1-3 μg/mL	~120 kDa
Mouse Monoclonal anti-CDKL5 (Clone 8F3.1)	Western Blot	0.5 μg/mL	~115 kDa

Signaling and Experimental Workflow Diagrams CDKL5 Signaling Pathway

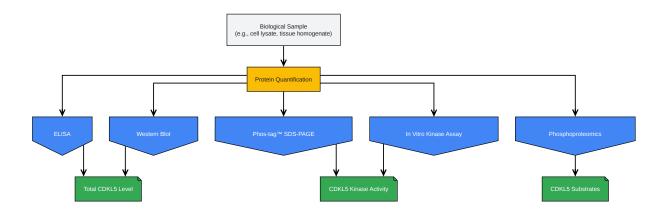


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Caption: Simplified CDKL5 signaling pathway.



Experimental Workflow: CDKL5 Detection Methods



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